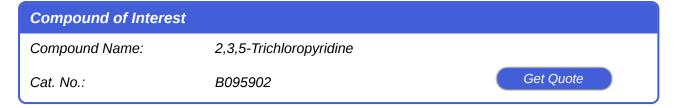


Solubility of 2,3,5-Trichloropyridine in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **2,3,5-trichloropyridine** in organic solvents. Due to a notable absence of comprehensive quantitative solubility data in publicly available literature, this document focuses on providing a robust framework for the experimental determination of these values. The guide includes the limited available solubility data, a detailed experimental protocol based on established methodologies for similar compounds, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The available quantitative solubility data for **2,3,5-trichloropyridine** is sparse and primarily focuses on complex solvent systems designed for specific formulation purposes. Qualitative assessments indicate that it is soluble in methanol and slightly soluble in water.[1][2] A summary of the available quantitative data is presented in Table 1.

Table 1: Quantitative Solubility of **2,3,5-Trichloropyridine** in Selected Solvent Systems



Solvent System	Temperature (°C)	Solubility	Source
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	Not Specified	≥ 2.5 mg/mL (13.70 mM)	[3]
10% DMSO, 90% Corn Oil	Not Specified	≥ 2.5 mg/mL (13.70 mM)	[3]

It is crucial for researchers to experimentally determine the solubility of **2,3,5-trichloropyridine** in common organic solvents relevant to their specific applications, as reliable data is not currently published.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a solid organic compound like **2,3,5-trichloropyridine** in an organic solvent. This protocol is adapted from established methods for structurally similar halogenated aromatic compounds and is based on the isothermal equilibrium (shake-flask) method.

Objective: To determine the saturation solubility of **2,3,5-trichloropyridine** in a specific organic solvent at a controlled temperature.

Materials:

- **2,3,5-Trichloropyridine** (analytical standard, purity >99%)
- Selected organic solvents (HPLC grade or equivalent)
- Glass vials with screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance (readable to ±0.1 mg)
- Volumetric flasks and pipettes
- Syringes and syringe filters (e.g., 0.22 μm PTFE)



High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas
 Chromatography (GC) system with a suitable detector.

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid 2,3,5-trichloropyridine to several glass vials. The
 presence of excess solid is essential to ensure that equilibrium with a saturated solution is
 achieved.
 - Accurately add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.

Equilibration:

- Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 72 hours. A preliminary study may be necessary to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed in the constant temperature bath for at least 4 hours to permit the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
 - Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Analysis:



- Prepare a series of standard solutions of 2,3,5-trichloropyridine of known concentrations in the solvent of interest.
- Analyze the standard solutions using a validated HPLC or GC method to construct a calibration curve.
- Analyze the diluted sample solution.
- Determine the concentration of **2,3,5-trichloropyridine** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **2,3,5-trichloropyridine** solubility.



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Caption: Experimental workflow for determining the solubility of **2,3,5-trichloropyridine**.

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